

# Application of MMT3-72 in Inflammatory Bowel Disease Research

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Compound of Interest		
Compound Name:	MMT3-72	
Cat. No.:	B12368558	Get Quote

## For Researchers, Scientists, and Drug Development Professionals

Introduction

**MMT3-72** is a novel, gastrointestinal (GI) locally activating Janus kinase (JAK) inhibitor designed for the treatment of inflammatory bowel disease (IBD), such as ulcerative colitis. It functions as a prodrug that is selectively activated in the colon, leading to localized therapeutic effects and minimizing systemic exposure and potential side effects. This application note provides a comprehensive overview of **MMT3-72**, its mechanism of action, and detailed protocols for its use in preclinical IBD research.

#### Mechanism of Action

**MMT3-72** is a weak inhibitor of JAK1.[1][2] Its design as a colon-specific prodrug is based on an azo bond that is cleaved by bacterial azoreductases in the lower GI tract. This targeted activation releases the active metabolite, **MMT3-72-**M2, which is a potent inhibitor of JAK1, JAK2, and TYK2.[1][3] This localized inhibition of the JAK-STAT signaling pathway effectively reduces the phosphorylation of STAT3, a key mediator of pro-inflammatory cytokine signaling implicated in the pathogenesis of IBD.[1][4] The selective activation in the colon ensures that high concentrations of the active compound are delivered to the site of inflammation while minimizing systemic absorption, thereby reducing the risk of systemic toxicity.[1][3]



### **Quantitative Data Summary**

The following tables summarize the in vitro inhibitory activity of MMT3-72 and its active metabolite, MMT3-72-M2, as well as the in vivo efficacy of MMT3-72 in a dextran sulfate sodium (DSS)-induced colitis mouse model.

Table 1: In Vitro JAK Inhibition

[5]

Compound	JAK1 IC50 (nM)	JAK2 IC50 (nM)	JAK3 IC50 (nM)	TYK2 IC <sub>50</sub> (nM)
MMT3-72	367.7	630	5237	4697
MMT3-72-M2	10.8	26.3	328.7	91.6
Data sourced from in vitro kinase assays.[1]				

Table 2: In Vivo Efficacy of MMT3-72 in DSS-Induced Colitis in Mice



Treatment Group	Dose (mg/kg, oral)	Disease Activity Index (DAI) Score	Colon Length (cm)
Healthy Control	-	0	~8.5
DSS Control	-	~2.5	~5.5
MMT3-72	5	~0.5	~7.5
MMT3-72	10	Not specified	Not specified
Tofacitinib	5	No improvement	Not specified

Data represents

approximate values

based on graphical

representations in the

cited literature.[1]

MMT3-72 (5 mg/kg)

improved the DAI

score by 5-fold

compared to the DSS-

induced colitis group.

[1]

## **Experimental Protocols**

1. DSS-Induced Colitis Mouse Model

This protocol describes the induction of acute colitis in mice using dextran sulfate sodium (DSS), a widely used model for IBD research.

#### Materials:

- 8-10 week old C57BL/6 mice
- Dextran sulfate sodium (DSS, 40-50 kDa)
- Sterile drinking water



Animal caging and husbandry supplies

#### Procedure:

- Acclimatize mice for at least one week before the start of the experiment.
- Record the initial body weight of each mouse.
- Prepare a 2.5-3% (w/v) solution of DSS in sterile drinking water. The concentration may need to be optimized depending on the DSS batch and mouse strain.
- Provide the DSS solution as the sole source of drinking water for 5-7 consecutive days.
   Control mice should receive regular sterile drinking water.
- Monitor the mice daily for body weight loss, stool consistency, and the presence of blood in the stool.
- Calculate the Disease Activity Index (DAI) score daily based on the scoring system in Table
   3.
- On day 8, euthanize the mice and collect the colon for analysis of length, histopathology, and protein expression.

Table 3: Disease Activity Index (DAI) Scoring System



Score	Weight Loss (%)	Stool Consistency	Blood in Stool
0	None	Normal	Negative
1	1-5	Loose	Negative
2	5-10	Loose	Positive
3	10-15	Diarrhea	Positive
4	>15	Diarrhea	Gross bleeding

The DAI is calculated as the sum of the scores for weight loss, stool consistency, and blood in stool, divided by 3.

#### 2. Oral Administration of MMT3-72

#### Materials:

- MMT3-72
- Vehicle (e.g., 0.5% carboxymethylcellulose)
- Oral gavage needles

#### Procedure:

- Prepare a suspension of MMT3-72 in the chosen vehicle at the desired concentrations (e.g., 0.5 and 1.0 mg/mL for 5 and 10 mg/kg doses, respectively, assuming a 10 mL/kg dosing volume).
- Beginning on the first day of DSS administration, administer MMT3-72 or vehicle control to the mice once daily via oral gavage.
- Continue daily administration throughout the DSS treatment period.



#### 3. Histological Analysis of Colon Tissue (H&E Staining)

#### Materials:

- Collected mouse colon tissue
- 10% neutral buffered formalin
- Paraffin wax
- Microtome
- Glass slides
- · Hematoxylin and Eosin (H&E) staining reagents
- Microscope

#### Procedure:

- Fix the entire colon in 10% neutral buffered formalin for 24 hours.
- Process the fixed tissue and embed it in paraffin wax.
- Cut 5 μm sections using a microtome and mount them on glass slides.
- Deparaffinize the sections in xylene and rehydrate through a graded series of ethanol to water.
- Stain the slides with hematoxylin to stain the cell nuclei blue/purple.
- Rinse and differentiate in acid-alcohol.
- Counterstain with eosin to stain the cytoplasm and extracellular matrix pink/red.
- Dehydrate the sections through a graded series of ethanol to xylene.
- Mount with a coverslip using a permanent mounting medium.



- Examine the stained sections under a microscope to assess epithelial damage, inflammatory cell infiltration, and overall tissue architecture.
- 4. Immunohistochemistry for Phosphorylated STAT3 (p-STAT3)

#### Materials:

- Paraffin-embedded colon sections on slides
- Antigen retrieval buffer (e.g., citrate buffer, pH 6.0)
- Blocking solution (e.g., 5% goat serum in PBS)
- Primary antibody against p-STAT3 (Tyr705)
- Secondary antibody (e.g., HRP-conjugated anti-rabbit IgG)
- DAB substrate kit
- Hematoxylin for counterstaining
- Microscope

#### Procedure:

- Deparaffinize and rehydrate the colon sections as described for H&E staining.
- Perform antigen retrieval by heating the slides in antigen retrieval buffer.
- Block non-specific antibody binding by incubating the sections with blocking solution for 1 hour at room temperature.
- Incubate the sections with the primary anti-p-STAT3 antibody overnight at 4°C.
- Wash the slides and incubate with the HRP-conjugated secondary antibody for 1 hour at room temperature.
- Wash the slides and apply the DAB substrate to visualize the p-STAT3 positive cells (brown precipitate).

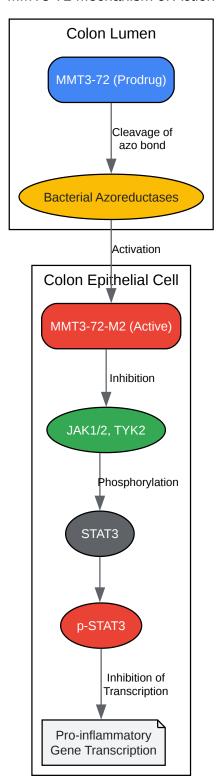


- Counterstain with hematoxylin.
- Dehydrate, clear, and mount the sections.
- Analyze the slides under a microscope to quantify the expression of p-STAT3 in the colon tissue.

### **Visualizations**



MMT3-72 Mechanism of Action



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Caption: MMT3-72 prodrug activation and downstream signaling pathway.



# Start Acclimatize Mice Induce Colitis (DSS) **Daily Treatment** Vehicle or MMT3-72 **Monitor Daily** End of Study Euthanasia & Tissue Collection

#### Experimental Workflow for MMT3-72 Efficacy Testing

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Analysis

Caption: Workflow for in vivo testing of MMT3-72 in a DSS-induced colitis model.



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